

Comparative Guide to Guest Molecules in Structure II Hydrates

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Compound of Interest

Compound Name: Cyclopentane hydrate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of various guest molecules that form structure II (sII) clathrate hydrates. The stability and formation conditions of these hydrates are critical for applications ranging from gas storage and separation to understanding geological phenomena. This document summarizes key quantitative data, details experimental protocols for characterization, and illustrates the relationships between guest molecule properties and hydrate formation.

Data Presentation: Comparative Analysis of sII Hydrate Guest Molecules

The formation of structure II hydrates is highly dependent on the guest molecule's size, shape, and interaction with the water lattice. The following table summarizes the equilibrium formation pressures and temperatures for several common sII hydrate-forming guest molecules.

Structure II hydrates consist of sixteen small 5^{12} cages and eight large $5^{12}6^4$ cages per unit cell. The data presented here is crucial for determining the stability fields and potential applications of these compounds.

Guest Molecule	Molecular Formula	Molecular Weight (g/mol)	van der Waals Diameter (Å)	Formation Pressure (bar) at a Given Temperature (K)	Typical Cage Occupancy
Argon	Ar	39.95	3.84	~105 bar @ 273.15 K	Small (5 ¹²) cages
Krypton	Kr	83.80	4.12	~14.5 bar @ 273.15 K	Small (5 ¹²) cages
Nitrogen	N ₂	28.01	4.10	171.3 bar @ 273.75 K ^[1]	Small (5 ¹²) and Large (5 ¹² 6 ⁴) cages
Oxygen	O ₂	32.00	3.90	~150 bar @ 273.15 K	Small (5 ¹²) and Large (5 ¹² 6 ⁴) cages
Methane	CH ₄	16.04	4.36	Forms sl hydrate alone, sll in mixtures	Small (5 ¹²) cages in sll
Propane	C ₃ H ₈	44.10	5.78	~2 bar @ 273.15 K	Large (5 ¹² 6 ⁴) cages
Isobutane	i-C ₄ H ₁₀	58.12	6.24	~1.7 bar @ 273.15 K	Large (5 ¹² 6 ⁴) cages
Tetrahydrofuran	C ₄ H ₈ O	72.11	5.92	Forms hydrate at atmospheric pressure	Large (5 ¹² 6 ⁴) cages

Experimental Protocols

Accurate determination of the thermodynamic stability and structural properties of clathrate hydrates is paramount. The following are detailed methodologies for key experiments used in the characterization of structure II hydrates.

Determination of Hydrate Phase Equilibria using the Isochoric Pressure Search Method

This method is widely used to determine the pressure-temperature (P-T) dissociation point of gas hydrates.

Apparatus:

- High-pressure equilibrium cell with a known, constant internal volume, equipped with a magnetic stirrer.
- Temperature and pressure transducers.
- Data acquisition system.
- Gas injection system.
- Cooling/heating system.

Procedure:

- Preparation: The high-pressure cell is cleaned and evacuated. A known amount of pure water is injected into the cell.
- Pressurization: The cell is pressurized with the guest gas to a desired initial pressure.
- Hydrate Formation: The cell is cooled at a constant rate while the contents are continuously stirred. A sharp drop in pressure indicates the onset of hydrate formation as gas molecules are encaged in the water lattice. Cooling is continued to ensure a significant amount of hydrate is formed.
- Thermal Stabilization: The system is left to equilibrate at a low temperature to ensure thermal and chemical equilibrium.

- **Dissociation:** The cell is heated in a stepwise manner. At each temperature step, the system is allowed to reach equilibrium, and the corresponding pressure is recorded.
- **Data Analysis:** The pressure-temperature data points are plotted. The dissociation point at a given temperature is identified as the point where the heating curve deviates from the cooling curve, indicating the release of gas from the decomposing hydrate structure.

Structural Characterization by Powder X-ray Diffraction (PXRD)

PXRD is used to identify the crystalline structure of the hydrate and determine its lattice parameters.

Apparatus:

- Powder X-ray diffractometer equipped with a low-temperature sample stage.
- Sample holder for gas hydrates.
- Cryogen (e.g., liquid nitrogen) for cooling.

Procedure:

- **Sample Preparation:** The hydrate sample is synthesized either in situ in a specialized high-pressure diffraction cell or ex situ and then rapidly cooled to liquid nitrogen temperature to prevent dissociation. The sample is then ground to a fine powder at cryogenic temperatures.
- **Data Collection:** The powdered sample is mounted on the pre-cooled sample stage of the diffractometer. The diffraction pattern is collected over a specific 2θ range.
- **Data Analysis:** The resulting diffraction pattern is analyzed using software to identify the crystal structure by comparing the peak positions and intensities to known crystallographic data for sI, sII, and sH hydrates. Rietveld refinement can be used to determine the lattice parameters and potentially the cage occupancies.

Analysis of Guest Molecule Distribution by Raman Spectroscopy

Raman spectroscopy is a powerful non-destructive technique used to identify the guest molecules and their distribution within the different cages of the hydrate structure.

Apparatus:

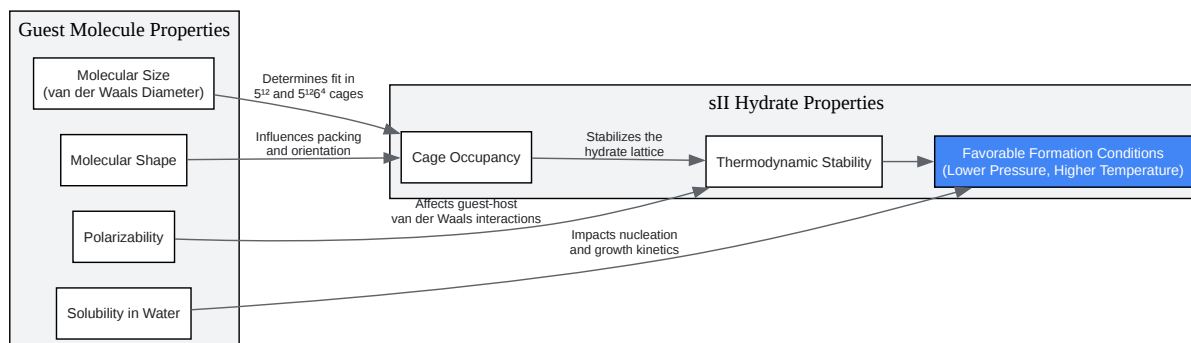
- Raman spectrometer equipped with a microscope and a high-pressure, low-temperature cell with optical windows.
- Laser source.

Procedure:

- Sample Preparation: Hydrates are formed in the optical cell, allowing for in situ measurements.
- Spectral Acquisition: The laser is focused on the hydrate crystals, and the scattered light is collected and analyzed. Raman spectra are recorded for the characteristic vibrational modes of the guest molecules.
- Data Analysis: The Raman bands corresponding to the guest molecules are analyzed. The frequency of a guest molecule's vibrational mode can shift depending on the size of the cage it occupies. For instance, the C-H stretching frequency of methane is different in the small (5^{12}) and large ($5^{12}6^4$) cages of sII hydrates. The relative intensities of these shifted peaks can be used to determine the relative occupancy of the guest molecules in the different cages.^{[2][3]}

Mandatory Visualization

The suitability of a guest molecule to form a stable structure II hydrate is governed by a set of interrelated properties. The following diagram illustrates these logical relationships.



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Caption: Logical flow of guest molecule properties influencing sII hydrate formation and stability.

This guide provides a foundational understanding for the comparative study of guest molecules in structure II hydrates, offering valuable data and methodologies for researchers in this field.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. psecommunity.org [psecommunity.org]
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